

Comprehensive Analytical Strategies for the Characterization of 3-(3-Bromophenyl)propanenitrile

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Compound of Interest

Compound Name: 3-(3-Bromophenyl)propanenitrile

CAS No.: 376646-63-8

Cat. No.: B1273805

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Introduction: The Analytical Imperative

In the landscape of drug discovery and development, the quality of starting materials and intermediates is non-negotiable. **3-(3-Bromophenyl)propanenitrile** serves as a precursor in multi-step syntheses where impurities can lead to unwanted side-reactions, decreased yields, and the generation of difficult-to-remove, structurally related impurities in the final active pharmaceutical ingredient (API). A multi-faceted analytical approach is therefore essential. This guide details the strategic application of High-Performance Liquid Chromatography (HPLC) for purity assessment, Gas Chromatography-Mass Spectrometry (GC-MS) for identity confirmation and volatile impurity profiling, and Nuclear Magnetic Resonance (NMR) spectroscopy for definitive structural elucidation.

Physicochemical Properties for Method Development

A foundational understanding of the molecule's properties is the first step in designing effective analytical methods. These parameters dictate choices in solvents, chromatographic conditions, and spectroscopic analysis.

Property	Value	Source
Molecular Formula	C ₉ H ₈ BrN	[1][2]
Molecular Weight	210.07 g/mol	[1]
Monoisotopic Mass	208.98401 Da	[3]
Form	Solid	[1]
Predicted XlogP	2.6	[3]
CAS Number	376646-63-8	[4][5]

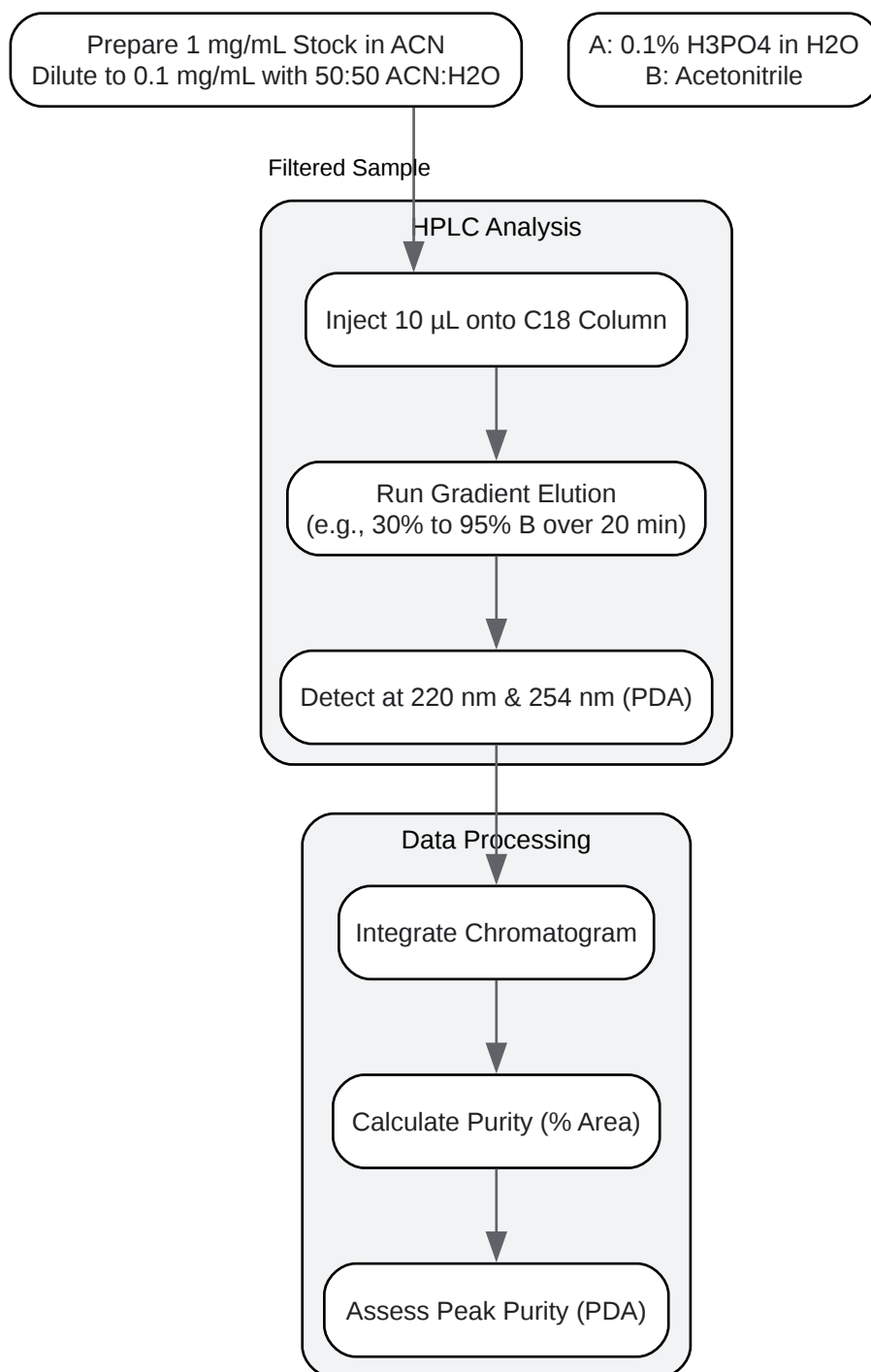
Purity Determination by Reversed-Phase HPLC

High-Performance Liquid Chromatography (HPLC) is the gold standard for assessing the purity of non-volatile organic compounds. For **3-(3-Bromophenyl)propanenitrile**, a reversed-phase method is ideal, separating the analyte from polar and non-polar impurities based on their differential partitioning between a non-polar stationary phase and a polar mobile phase.

Causality in Method Design

The choice of a C18 column is a robust starting point due to its versatility and wide applicability. However, the presence of an aromatic ring and a polar nitrile group suggests that a Phenyl-Hexyl stationary phase could offer alternative selectivity, enhancing resolution from closely related aromatic impurities through π - π interactions.[6] The mobile phase, a gradient of acetonitrile in water, provides a broad polarity window to ensure the elution of all potential impurities. A photodiode array (PDA) detector is crucial for assessing peak purity and developing a comprehensive impurity profile.

Workflow for HPLC Method Development



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Caption: Workflow for HPLC purity analysis.

Detailed Protocol: HPLC Purity Assessment

- Mobile Phase Preparation:

- Mobile Phase A: Prepare a 0.1% (v/v) solution of phosphoric acid in HPLC-grade water. Filter and degas.
- Mobile Phase B: Use HPLC-grade acetonitrile. Filter and degas.
- Standard and Sample Preparation:
 - Prepare a stock solution of **3-(3-Bromophenyl)propanenitrile** analytical standard at approximately 1.0 mg/mL in acetonitrile.
 - Create a working solution by diluting the stock solution to 0.1 mg/mL with a 50:50 mixture of Mobile Phase A and B.
 - Prepare samples of the material to be tested at the same concentration (0.1 mg/mL).
 - Filter all solutions through a 0.45 µm syringe filter before injection.
- Instrumental Conditions:

Parameter	Recommended Setting
HPLC System	Agilent 1260 Infinity II or equivalent with PDA detector
Column	C18, 4.6 x 150 mm, 5 µm particle size
Column Temperature	30 °C
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Detection	PDA, 220 nm (for nitrile) & 254 nm (for aromatic)
Gradient Program	Time (min)
0.0	
20.0	
25.0	
25.1	
30.0	

- Data Analysis:
 - Determine the retention time of the main peak by injecting the standard solution.
 - Calculate the area percent of the main peak in the sample chromatogram to determine purity.
 - Use the PDA detector to assess the spectral purity of the main peak, ensuring no co-eluting impurities are present.

Identity Confirmation by GC-MS

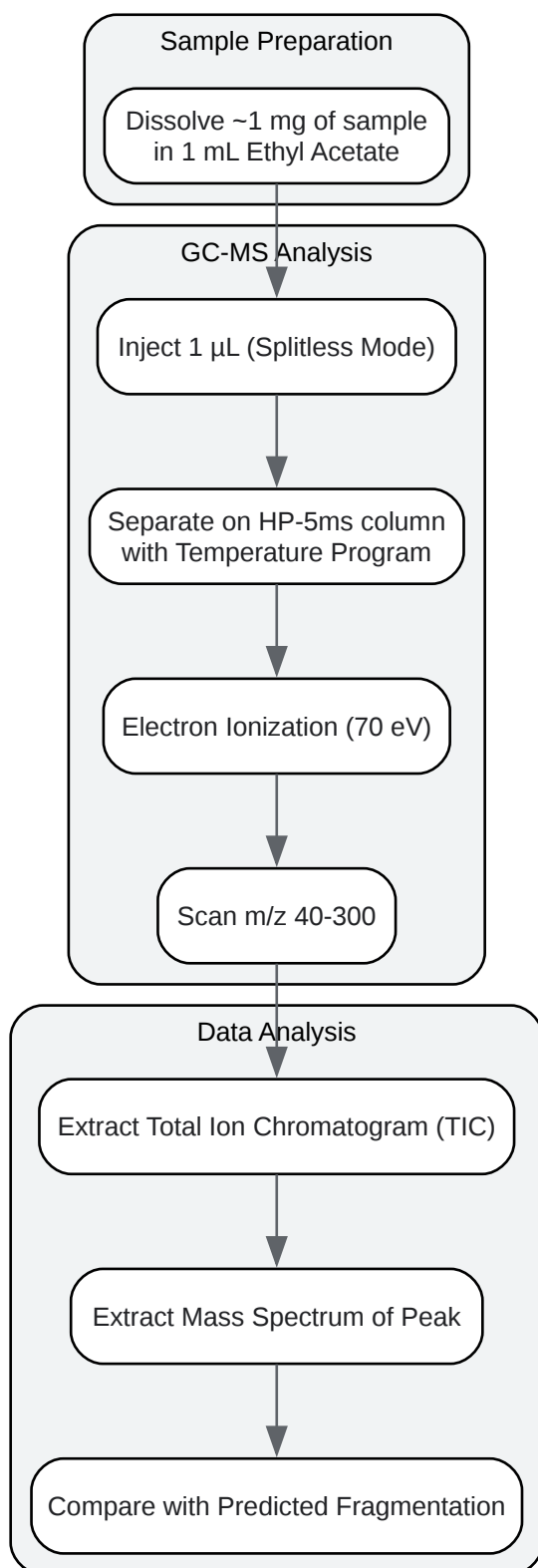
Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful technique for confirming the identity of volatile and semi-volatile compounds. It provides information on both the retention

time (a chromatographic property) and the mass-to-charge ratio of the molecule and its fragments (a structural property). Given its molecular weight, **3-(3-Bromophenyl)propanenitrile** is well-suited for GC-MS analysis.[7]

Causality in Method Design

The choice of a non-polar capillary column (e.g., DB-5ms or HP-5ms) is standard for separating a wide range of compounds based on their boiling points. A temperature gradient program is employed to ensure sharp peaks and efficient separation of any volatile impurities. Electron Ionization (EI) at 70 eV is a "hard" ionization technique that induces reproducible fragmentation, creating a unique mass spectrum that serves as a molecular fingerprint.[8] The presence of bromine is easily confirmed by its characteristic isotopic pattern (^{79}Br and ^{81}Br in an approximate 1:1 ratio), which will be visible in the molecular ion and any bromine-containing fragments.[7]

Workflow for GC-MS Identity Test



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Caption: Workflow for GC-MS identity confirmation.

Detailed Protocol: GC-MS Analysis

- Sample Preparation:
 - Accurately weigh approximately 1 mg of **3-(3-Bromophenyl)propanenitrile** and dissolve it in 1 mL of a volatile solvent like ethyl acetate or dichloromethane.
- Instrumental Conditions:

Parameter	Recommended Setting
GC-MS System	Agilent 7890A GC with 5975C MS or equivalent
Column	HP-5ms, 30 m x 0.25 mm, 0.25 µm film thickness
Carrier Gas	Helium, constant flow at 1.0 mL/min
Inlet	Splitless mode, 250 °C
Oven Program	Initial 100 °C, hold 2 min
Ramp to 280 °C at 20 °C/min	
Hold at 280 °C for 5 min	
MS Source Temp	230 °C
Ionization	Electron Ionization (EI), 70 eV
Mass Range	Scan m/z 40-300

Predicted Mass Spectrum Fragmentation

The mass spectrum is expected to show a molecular ion peak cluster corresponding to the isotopic distribution of bromine.

m/z (Predicted)	Ion	Comments
209/211	$[M]^+$	Molecular Ion. Shows characteristic 1:1 isotopic pattern for one bromine atom.
130	$[M - Br]^+$	Loss of the bromine radical.
102	$[C_8H_6]^+$	Likely from benzylic cleavage.
41	$[C_2H_3N]^+$	Fragment corresponding to the propanenitrile chain.

Definitive Structural Elucidation by NMR

Nuclear Magnetic Resonance (NMR) spectroscopy is the most powerful tool for unambiguous structural confirmation. 1H and ^{13}C NMR provide detailed information about the chemical environment of each hydrogen and carbon atom in the molecule.

Principle of Structural Assignment

The 1H NMR spectrum will show distinct signals for the aromatic protons and the two aliphatic methylene groups ($-CH_2-$). The chemical shifts, splitting patterns (multiplicity), and integration values will confirm the connectivity. The ^{13}C NMR spectrum will confirm the number of unique carbon atoms, including the characteristic signal for the nitrile carbon.

Relationship between Structure and Predicted 1H NMR Signals

Caption: Predicted 1H NMR assignments for the molecule.

Detailed Protocol: NMR Sample Preparation

- Solvent Selection: Choose a deuterated solvent in which the compound is soluble, such as Chloroform-d ($CDCl_3$) or Dimethyl sulfoxide-d₆ ($DMSO-d_6$).
- Sample Preparation:
 - Weigh 5-10 mg of **3-(3-Bromophenyl)propanenitrile** into a clean, dry NMR tube.

- Add approximately 0.6-0.7 mL of the deuterated solvent.
- Add a small amount of Tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm).
- Cap the tube and gently agitate until the sample is fully dissolved.
- Data Acquisition: Acquire ^1H , ^{13}C , and optionally 2D correlation spectra (e.g., COSY, HSQC) on a 400 MHz or higher spectrometer.

Predicted NMR Spectral Data

Spectrum	Predicted Chemical Shift (δ , ppm)	Multiplicity	Assignment
^1H NMR	~ 7.2 - 7.6	Multiplets	4H, Aromatic protons
~ 2.9	Triplet	2H, -CH ₂ - attached to the aromatic ring	
~ 2.6	Triplet	2H, -CH ₂ - adjacent to the nitrile group	
^{13}C NMR	~ 130 - 140	Singlet	Aromatic carbons (C-H and C-Br)
~ 122	Singlet	Aromatic carbon attached to bromine (C-Br)	
~ 119	Singlet	Nitrile carbon (-C $\equiv$ N)	
~ 32	Singlet	Benzylic carbon (-CH ₂ Ar)	
~ 19	Singlet	Aliphatic carbon (-CH ₂ CN)	

Conclusion

The analytical characterization of **3-(3-Bromophenyl)propanenitrile** requires an integrated approach. HPLC with PDA detection serves as the primary tool for purity assessment and quantification of impurities. GC-MS provides orthogonal confirmation of identity through

retention time and a unique fragmentation pattern, highlighted by the characteristic bromine isotope signature. Finally, NMR spectroscopy offers definitive, unambiguous confirmation of the molecular structure. By combining these powerful techniques, researchers, scientists, and drug development professionals can ensure the quality, identity, and purity of this critical synthetic intermediate, thereby safeguarding the integrity of their research and development programs.

References

- PubChem. 3-(4-Bromophenyl)propanenitrile. [[Link](#)][9]
- PubChem. (3-Bromophenyl)acetonitrile. [[Link](#)]
- PubChemLite. **3-(3-bromophenyl)propanenitrile** (C₉H₈BrN). [[Link](#)][3]
- NIST. Propanenitrile, 3-bromo- Mass Spectrum. [[Link](#)][10]
- IOSR Journal. Quantification Of (4-Bromophenyl) {Pyridine-2-Yl} Acetonitrile Impurity (4-BPPA) By HPLC In Bromopheniramine Maleate Active Pharmaceutical Ingredient. [[Link](#)][11]
- SciSpace. GC-MS Evaluation of a Series of Acylated Derivatives of 3,4-Methylenedioxymethamphetamine. [[Link](#)][8]

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Sources

- 1. 3-(3-Bromophenyl)propanenitrile AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 2. 3-(3-Bromophenyl)propanenitrile , 98% , 376646-63-8 - CookeChem [cookechem.com]
- 3. PubChemLite - 3-(3-bromophenyl)propanenitrile (C₉H₈BrN) [pubchemlite.lcsb.uni.lu]
- 4. 376646-63-8|3-(3-Bromophenyl)propanenitrile|BLD Pharm [bldpharm.com]
- 5. 376646-63-8 Cas No. | 3-(3-Bromophenyl)propanenitrile | Apollo [store.apolloscientific.co.uk]

- [6. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [7. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [8. scispace.com \[scispace.com\]](#)
- [9. 3-\(4-Bromophenyl\)propanenitrile | C₉H₈BrN | CID 2735611 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [10. Propanenitrile, 3-bromo- \[webbook.nist.gov\]](#)
- [11. iosrjournals.org \[iosrjournals.org\]](#)
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